

In-Depth Technical Guide: Solubility Profile of 3-Trifluoromethylbenzamidinium Hydrochloride

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Compound of Interest

Compound Name: 3-Trifluoromethylbenzamidinium
hydrochloride

Cat. No.: B1301581

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available solubility data for **3-Trifluoromethylbenzamidinium hydrochloride** (CAS: 62980-03-4), a key intermediate in pharmaceutical and agrochemical research. Due to the limited publicly available quantitative data, this document also outlines a comprehensive, standard experimental protocol for determining the solubility of such compounds, providing a framework for researchers to generate in-house data.

Physicochemical Properties

Property	Value	Reference
CAS Number	62980-03-4	[1][2][3][4]
Molecular Formula	C ₈ H ₈ ClF ₃ N ₂	[1][2]
Molecular Weight	224.61 g/mol	[1]
Appearance	White solid	[1]

Quantitative Solubility Data

Currently, publicly accessible quantitative solubility data for **3-Trifluoromethylbenzamidinium hydrochloride** is scarce. A single data point has been identified, though the specific solvent

was not explicitly stated, it is presumed to be water based on the context of the source.

Solvent	Solubility (mg/mL)	Molar Solubility (mol/L)	Solubility Classification
Unspecified (presumed Water)	0.0277	0.000123	Insoluble

Experimental Protocol: Equilibrium Solubility Determination via Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium (thermodynamic) solubility of a compound.^{[5][6]} This protocol is based on established methodologies for active pharmaceutical ingredients (APIs).^{[5][7][8][9]}

Objective: To determine the concentration of **3-Trifluoromethylbenzamidinium hydrochloride** in a saturated solution at a specific temperature and pH.

Materials:

- **3-Trifluoromethylbenzamidinium hydrochloride**
- Selected solvents (e.g., deionized water, phosphate buffered saline (PBS) at various pH levels, Dimethyl Sulfoxide (DMSO), Methanol, Ethanol)
- Glass vials or flasks with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PVDF or PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Calibrated analytical balance

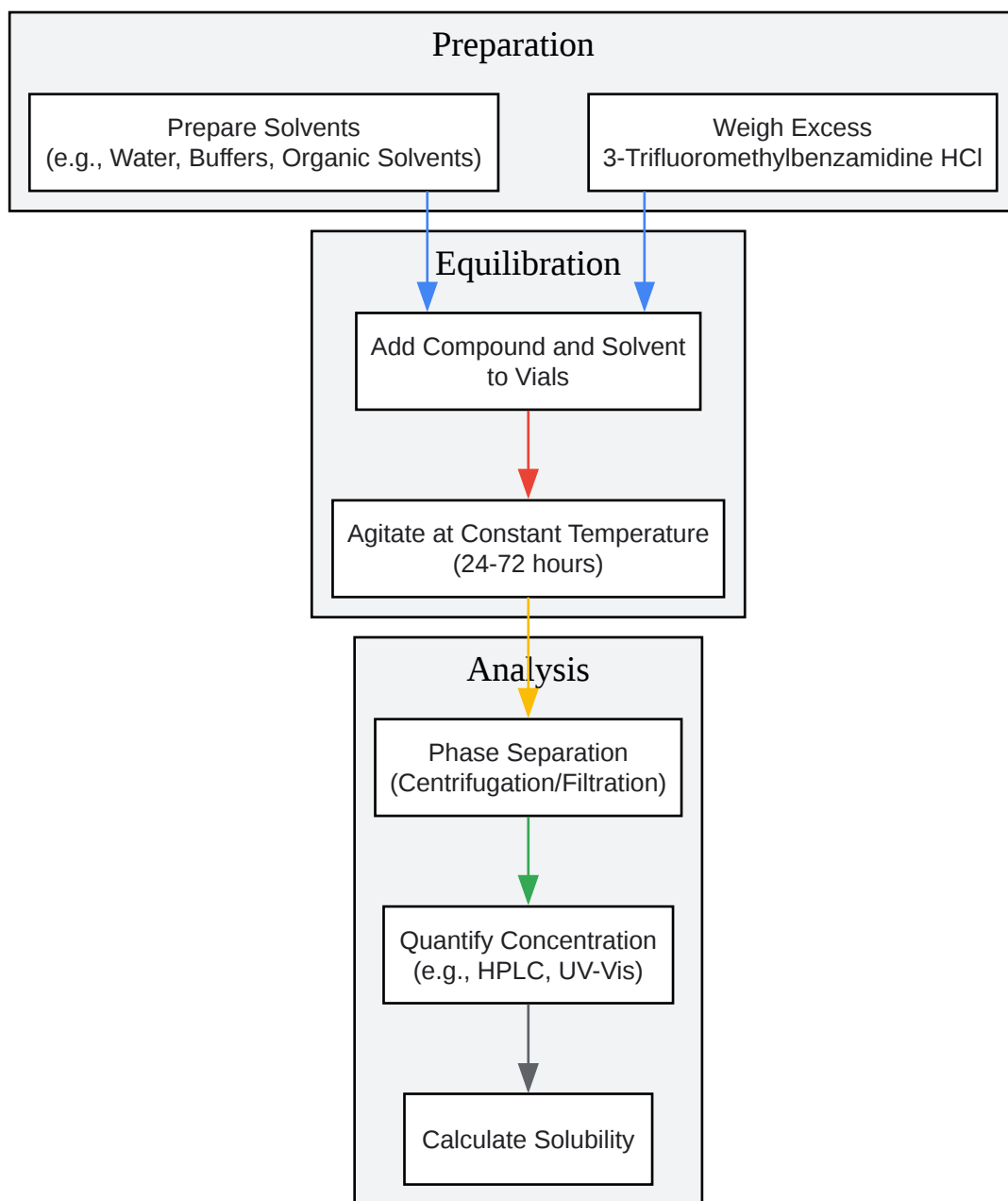
- pH meter

Procedure:

- Preparation of Solvent Media: Prepare the desired solvents. For aqueous solutions, buffer to the target pH (e.g., pH 1.2, 4.5, 6.8 to simulate physiological conditions) and verify with a pH meter.[8]
- Addition of Excess Solute: Add an excess amount of **3-Trifluoromethylbenzamidinium hydrochloride** to a series of vials containing a known volume of the respective solvents. The presence of undissolved solid is crucial to ensure saturation.[5]
- Equilibration: Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed (e.g., 100-150 rpm).[9] Allow the samples to equilibrate for a sufficient period, typically 24 to 72 hours, to ensure equilibrium is reached. The necessary time may need to be determined empirically by taking measurements at different time points until the concentration plateaus.
- Phase Separation: After equilibration, remove the vials from the shaker and allow them to stand to let the excess solid settle. To separate the saturated solution from the undissolved solid, withdraw an aliquot of the supernatant and filter it through a syringe filter. Alternatively, the samples can be centrifuged at a high speed, and the supernatant carefully collected.[5]
- Quantification: Analyze the concentration of the dissolved **3-Trifluoromethylbenzamidinium hydrochloride** in the filtered supernatant using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Data Analysis: Calculate the solubility in mg/mL or mol/L. The experiment should be performed in triplicate to ensure the reliability of the results.

Mandatory Visualizations

The following diagram illustrates the general workflow for determining the equilibrium solubility of a compound using the shake-flask method.



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